

Cedrin: A Technical Guide to its Origin, Natural Sources, and Biological Activity

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Compound of Interest

Compound Name: Cedrin

Cat. No.: B133356

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Introduction

Cedrin is a naturally occurring flavonoid, specifically a dihydroflavonol, that has garnered significant interest within the scientific community for its potential therapeutic properties, particularly its neuroprotective effects. This technical guide provides a comprehensive overview of the current knowledge regarding the origin, natural sources, and biological activity of **cedrin**, with a focus on presenting data and experimental insights relevant to researchers and professionals in drug development.

Chemical Identity and Properties

There is some discrepancy in the literature and chemical databases regarding the precise chemical formula and mass of **cedrin**. However, the most consistently reported chemical identity from major suppliers and recent scientific publications is as follows:

Property	Value	Reference
Chemical Formula	C ₁₆ H ₁₄ O ₈	[1][2][3]
Molecular Weight	334.28 g/mol	[1][2][3]
CAS Number	75513-81-4	[1][2][3][4]
Class	Dihydroflavonol	[5]

It is important to note that a compound with the molecular formula $C_{15}H_{18}O_6$ and CAS number 6040-62-6 is also sometimes referred to as **cedrin** in some databases like PubChem[6]. This highlights the need for careful characterization and verification when working with this compound. For the purpose of this guide, "**cedrin**" will refer to the $C_{16}H_{14}O_8$ compound.

Natural Sources

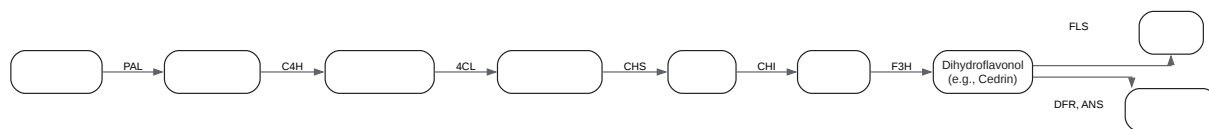
Cedrin is primarily isolated from coniferous trees belonging to the family Pinaceae. The documented natural sources of **cedrin** are:

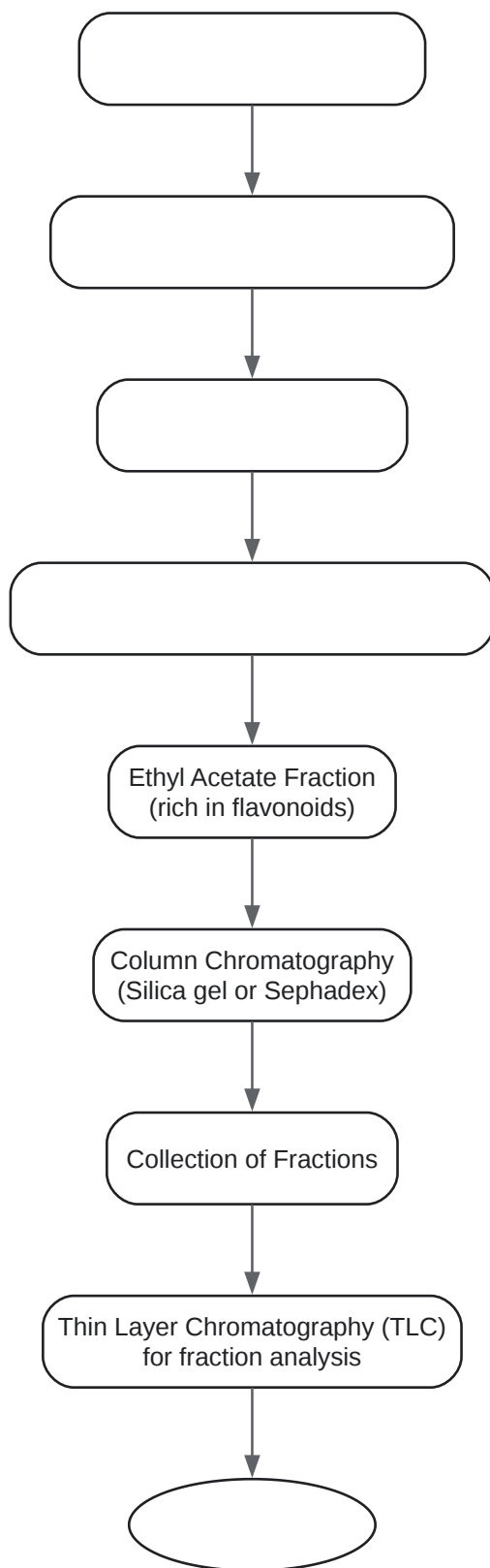
- *Cedrus deodara*(Deodar Cedar): This is the most well-documented source of **cedrin**. The compound has been identified in various parts of the tree, including the wood and bark[4][5][7].
- *Pinus ayacahuite*(Mexican White Pine): **Cedrin** has also been reported to be a constituent of this pine species[5].

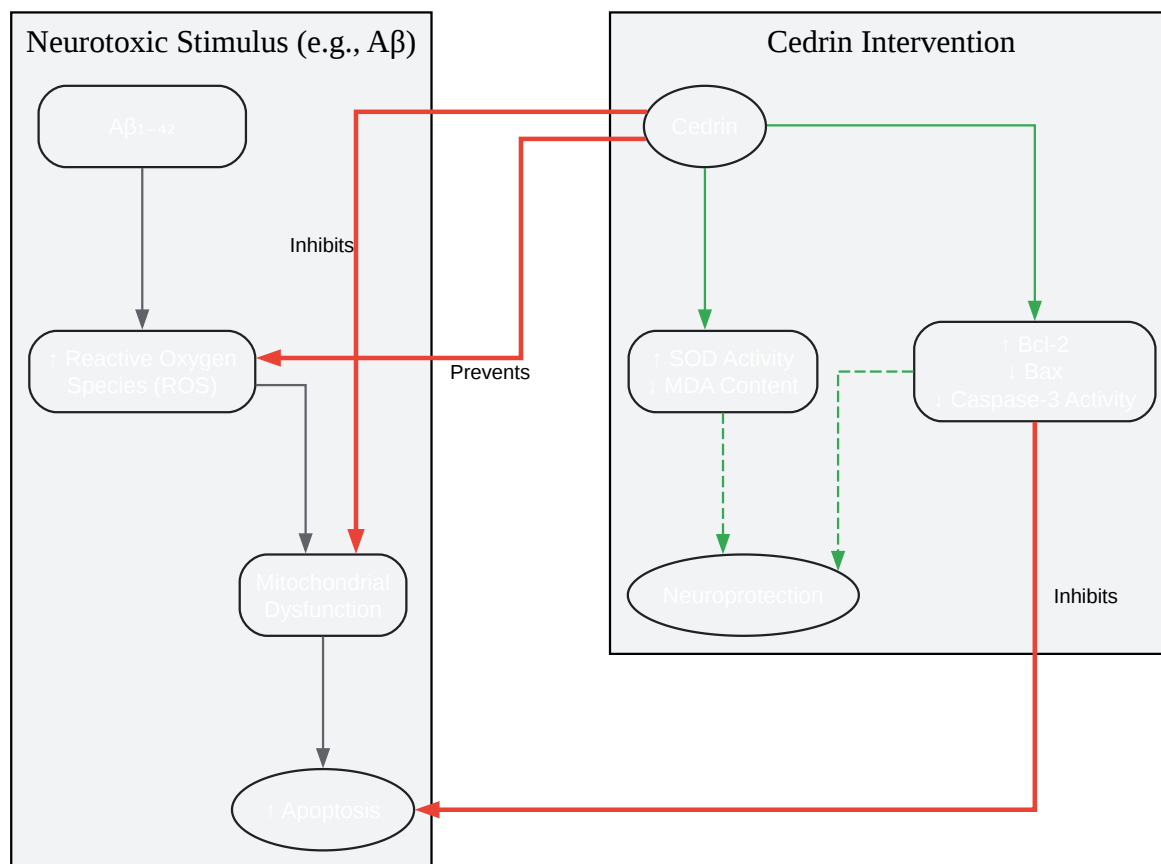
While **cedrin** has been identified in these species, comprehensive quantitative data on its concentration in different plant parts and variations based on geographical location or season are currently limited in the available scientific literature. One study on the pine needles of *Cedrus deodara* quantified the total flavonoid content and the amounts of other major flavonoids like myricetin, quercetin, kaempferol, and isorhamnetin, but did not provide specific quantitative data for **cedrin**[8].

Biosynthesis of Cedrin

Cedrin, as a flavonoid, is synthesized in plants through the phenylpropanoid pathway. This intricate pathway starts with the amino acid phenylalanine and leads to the formation of various classes of flavonoids. The general biosynthetic pathway that leads to the formation of dihydroflavonols like **cedrin** is outlined below.







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